

Advanced Protocols for the Synthesis of 3-(2-Methoxyethyl)oxolan-3-amine

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)oxolan-3-amine

Cat. No.: B13263938

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Executive Summary & Strategic Rationale

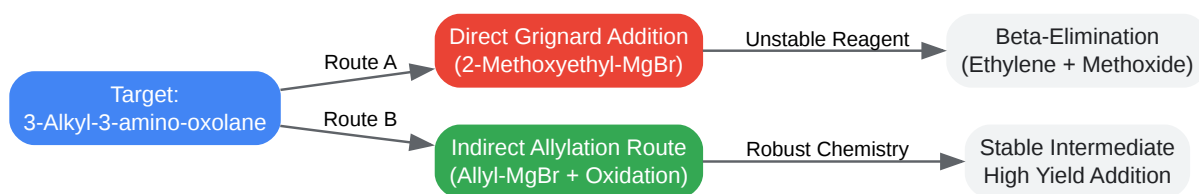
In modern drug discovery, the incorporation of sp^3 -rich bioisosteres is a proven strategy to improve the physicochemical properties of drug candidates, such as aqueous solubility and metabolic stability. **3-(2-Methoxyethyl)oxolan-3-amine** (CID 65020161) [1] is a highly valuable gem-disubstituted cyclic ether building block.

Synthesizing quaternary

-tertiary amines within an oxolane (tetrahydrofuran) ring presents significant steric and electronic challenges. The most direct retrosynthetic approach—nucleophilic addition of a 2-methoxyethyl Grignard reagent to an oxolan-3-one-derived imine—is fundamentally flawed. 2-Alkoxyethylmagnesium halides are notoriously unstable at standard reaction temperatures, undergoing rapid

-elimination to yield ethylene gas and magnesium alkoxides.

To bypass this failure point, this application note details a highly robust, five-step indirect allylation sequence leveraging [2]. By utilizing a stable allyl Grignard reagent followed by oxidative cleavage and methylation, we establish a self-validating, high-yielding pathway to the target molecule.

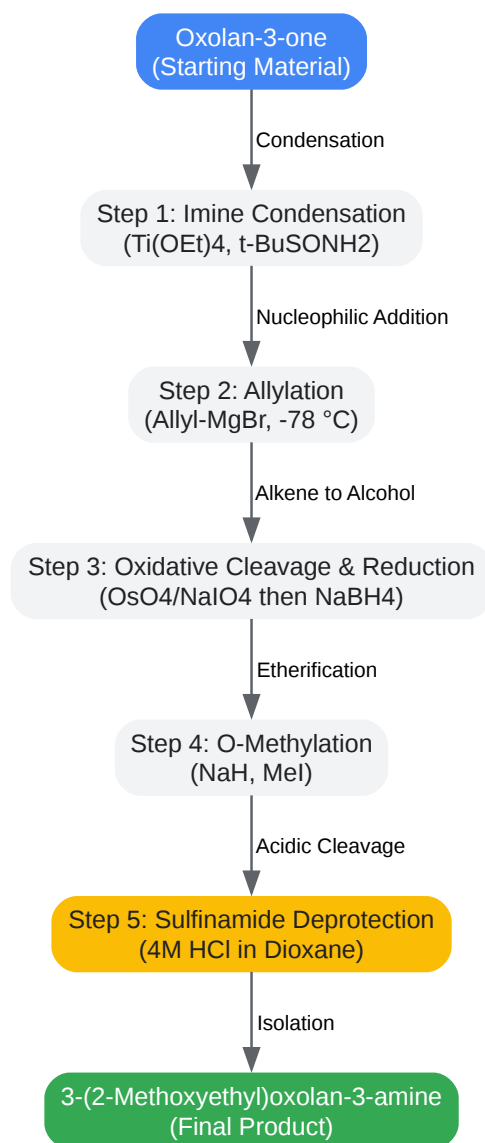


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Figure 2: Rationale for selecting the indirect allylation route over direct Grignard addition.

Synthetic Workflow Overview

The protocol is designed to be operationally safe and scalable. It avoids hazardous ozonolysis by employing a [3] to convert the terminal alkene to an alcohol, which is subsequently methylated.



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Figure 1: Five-step synthetic workflow for **3-(2-methoxyethyl)oxolan-3-amine**.

Quantitative Reaction Parameters

The following table summarizes the stoichiometric and physical parameters required to maintain the integrity of the synthetic system.

Step	Transformation	Key Reagents (Equiv.)	Temp (°C)	Time (h)	In-Process Control (TLC)	Expected Yield
1	Imine Condensation	Oxolan-3-one (1.0), -BuSONH (1.1), Ti(OEt) (2.0)	25	18	30% EtOAc/Hex (UV/KMnO)	85-90%
2	Allylation	Imine (1.0), Allyl-MgBr (1.5)	-78 to 25	4	50% EtOAc/Hex (KMnO)	75-82%
3	Oxidation/Reduction	Alkene (1.0), OsO (0.05), NaIO (3.0), NaBH (2.0)	25 0	4 + 2	100% EtOAc (KMnO)	65-70%
4	O-Methylation	Alcohol (1.0), NaH (1.5), MeI (1.5)	0 to 25	3	50% EtOAc/Hex (KMnO)	80-85%
5	Deprotection	Ether (1.0), 4M HCl/Dioxane (5.0)	25	2	LC-MS (Ninhydrin stain)	>95%

Detailed Experimental Protocols

Step 1: Imine Condensation

Objective: Synthesis of

-(oxolan-3-ylidene)-2-methylpropane-2-sulfinamide.

- Causality & Rationale: Ketones are significantly less reactive than aldehydes. Standard dehydrating agents (e.g., MgSO_4) fail to drive the equilibrium for sulfinyl imine formation. Titanium(IV) ethoxide ($\text{Ti}(\text{OEt})_4$) is strictly required as it acts dually as a Lewis acid to activate the oxolan-3-one carbonyl and as an irreversible water scavenger [4].
- Procedure:
 - Charge a flame-dried, argon-purged flask with oxolan-3-one (10.0 mmol) and anhydrous THF (25 mL).
 - Add 2-methylpropane-2-sulfinamide (11.0 mmol), followed by the dropwise addition of $\text{Ti}(\text{OEt})_4$ (20.0 mmol).
 - Stir the yellow solution at room temperature for 18 hours.
 - Self-Validation: Quench the reaction by pouring it into an equal volume of saturated aqueous NaCl (brine) while stirring vigorously. A dense white precipitate of TiO_2 will immediately form, confirming the hydrolysis of the titanium complex.
 - Filter the suspension through a pad of Celite, washing the filter cake thoroughly with EtOAc (3×30 mL).
 - Separate the organic layer, dry over anhydrous Na_2SO_4

, and concentrate under reduced pressure. Purify via flash chromatography to yield the imine.

Step 2: Diastereoselective Allylation

Objective: Synthesis of

-(3-allyloxolan-3-yl)-2-methylpropane-2-sulfinamide.

- Causality & Rationale: The reaction is initiated at -78 °C to prevent

-deprotonation (enolization) of the imine by the Grignard reagent, which would stall the reaction and return starting material.
- Procedure:
 - Dissolve the imine from Step 1 (8.0 mmol) in anhydrous CH₂Cl₂ (40 mL) under argon and cool to -78 °C using a dry ice/acetone bath.
 - Add allylmagnesium bromide (1.0 M in Et₂O, 12.0 mL, 12.0 mmol) dropwise over 15 minutes.
 - Maintain at -78 °C for 2 hours, then allow the reaction to slowly warm to room temperature over 2 hours.
 - Self-Validation: Quench carefully with saturated aqueous NH₄Cl (20 mL). The disappearance of the yellow imine color indicates successful nucleophilic addition.
 - Extract with CH₂Cl₂ (3 × 20 mL), dry over Na₂SO₄

, concentrate, and purify via silica gel chromatography.

Step 3: Lemieux-Johnson Oxidation & In Situ Reduction

Objective: Synthesis of

-(3-(2-hydroxyethyl)oxolan-3-yl)-2-methylpropane-2-sulfinamide.

- Causality & Rationale: Ozonolysis poses severe safety risks upon scale-up due to explosive ozonide intermediates. The Lemieux-Johnson protocol utilizes catalytic OsO

to form a diol, which is immediately cleaved by stoichiometric NaIO

to an aldehyde. The transient aldehyde is trapped by NaBH

reduction to prevent self-aldol condensation.

- Procedure:
 - Dissolve the allylated intermediate (6.0 mmol) in a 3:1 mixture of THF/H
 - O (30 mL).
 - Add NaIO
 - (18.0 mmol) followed by OsO
 - (2.5 wt% in t-BuOH, 0.3 mmol). Stir at room temperature for 4 hours.
 - Self-Validation: The reaction mixture will turn milky white as NaIO
 - precipitates. TLC will show complete consumption of the starting material.
 - Cool the mixture to 0 °C and add NaBH
 - (12.0 mmol) in small portions (Caution: Gas evolution). Stir for 2 hours.
 - Quench with saturated aqueous Na
 - S
 - O

(20 mL) and stir for 30 minutes to safely reduce any volatile Os(VIII) to inert Os(IV).
Extract with EtOAc, dry, and concentrate.

Step 4: O-Methylation

Objective: Synthesis of

-[3-(2-methoxyethyl)oxolan-3-yl]-2-methylpropane-2-sulfonamide.

- **Causality & Rationale:** The primary alcohol must be methylated without alkylating the sulfonamide nitrogen. The steric bulk of the tert-butyl group on the sulfonamide effectively shields the nitrogen, allowing selective O-alkylation when using NaH.
- **Procedure:**
 - Dissolve the alcohol (4.0 mmol) in anhydrous THF (15 mL) and cool to 0 °C under argon.
 - Add NaH (60% dispersion in mineral oil, 6.0 mmol) portion-wise. Stir for 30 minutes to ensure complete alkoxide formation (hydrogen gas evolution will cease).
 - Add Methyl Iodide (MeI, 6.0 mmol) dropwise. Allow the reaction to warm to room temperature and stir for 3 hours.
 - Quench with ice-cold saturated aqueous NH

Cl. Extract with EtOAc (3 × 15 mL), wash with brine, dry, and concentrate.

Step 5: Sulfonamide Deprotection

Objective: Synthesis of **3-(2-methoxyethyl)oxolan-3-amine** hydrochloride.

- **Causality & Rationale:** Anhydrous acidic conditions are strictly required. Aqueous acids could risk hydrolyzing the oxolane ether linkages over prolonged exposure. 4M HCl in dioxane cleanly cleaves the sulfonyl group, releasing SO

and isobutylene, and directly yields the target amine as a stable hydrochloride salt.

- **Procedure:**

- Dissolve the methylated intermediate (3.0 mmol) in anhydrous MeOH (5 mL).
- Add 4M HCl in dioxane (15.0 mmol, 3.75 mL) at room temperature.
- Stir for 2 hours.
- Self-Validation: Monitor by LC-MS; the UV-active sulfinamide peak will disappear, replaced by a highly polar, non-UV active mass corresponding to the free amine.
- Concentrate the reaction mixture under reduced pressure to a thick oil.
- Triturate with cold diethyl ether (20 mL) to precipitate the **3-(2-methoxyethyl)oxolan-3-amine** hydrochloride as a white crystalline solid. Filter and dry under high vacuum.

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